

Spectroscopic and Synthetic Profile of 2-Bromo-3-methylthiophene: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-3-(bromomethyl)thiophene

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a summary of available spectroscopic data and a potential synthetic protocol for 2-bromo-3-methylthiophene. Due to the limited availability of comprehensive, publicly accessible spectroscopic data for **2-bromo-3-(bromomethyl)thiophene**, this document focuses on the closely related and well-characterized precursor, 2-bromo-3-methylthiophene. The data presented herein for 2-bromo-3-methylthiophene can serve as a valuable reference point for the characterization of its brominated derivative.

Physicochemical Properties

Basic physicochemical properties for **2-bromo-3-(bromomethyl)thiophene** are provided below as a reference.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ Br ₂ S	
Molecular Weight	255.96 g/mol	
Density	1.967 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.638	

Spectroscopic Data for 2-Bromo-3-methylthiophene

The following tables summarize the available spectroscopic data for the related compound, 2-bromo-3-methylthiophene.

¹H NMR Data[3]

Chemical Shift (ppm)	Multiplicity	Assignment
Data not available	Data not available	Data not available

Specific peak assignments and coupling constants were not available in the public search results.

¹³C NMR Data[4]

Chemical Shift (ppm)	Assignment
Data not available	Data not available

Specific peak assignments were not available in the public search results.

Mass Spectrometry Data

While mass spectrometry data for **2-bromo-3-(bromomethyl)thiophene** was not found, the molecular weight is 255.96 g/mol . For the related compound, 2-bromo-3-methylthiophene, the molecular weight is 177.062 g/mol .[1]

Infrared (IR) Spectroscopy

Specific IR data for **2-bromo-3-(bromomethyl)thiophene** was not found. For general guidance, the IR spectrum of 2-bromothiophene, a related structure, would show characteristic peaks for C-H stretching and bending, C=C and C-S stretching vibrations within the thiophene ring.[2][3]

Experimental Protocol: Synthesis of 2-Bromo-3-methylthiophene

The following is a generalized protocol for the synthesis of 2-bromo-3-methylthiophene based on a patent describing the bromination of 3-methylthiophene.[4]

Materials:

- 3-methylthiophene
- 48% aqueous hydrogen bromide
- Diethyl ether
- 35% aqueous hydrogen peroxide
- Skellysolve A (or equivalent nonpolar solvent like hexane)
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate or magnesium sulfate

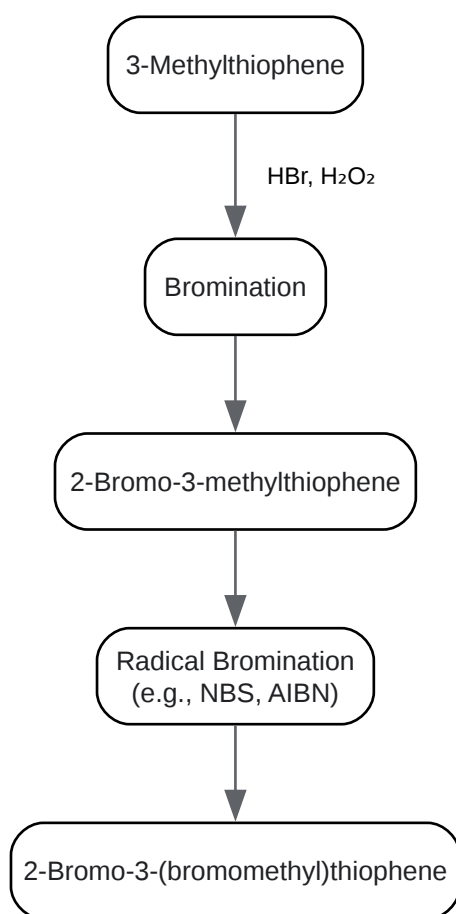
Procedure:

- A mixture of 3-methylthiophene, 48% aqueous hydrogen bromide, and diethyl ether is prepared in a reaction vessel equipped with a stirrer and cooling system.
- The mixture is cooled to -22 °C with constant stirring.
- 35% aqueous hydrogen peroxide is added portion-wise while the temperature is gradually increased to 15 °C. The total molar ratio of 3-methylthiophene to hydrogen bromide to hydrogen peroxide should be approximately 1:1.5:2.[4]
- The reaction is allowed to proceed for 5-30 minutes at each temperature increment.[4]
- After the reaction is complete, the mixture is transferred to a separatory funnel and extracted multiple times with a nonpolar solvent such as Skellysolve A.[4]
- The combined organic layers are washed with saturated sodium chloride solution, dried over an anhydrous drying agent (e.g., sodium sulfate), and filtered.

- The solvent is removed from the filtrate under reduced pressure to yield crude 2-bromo-3-methylthiophene.
- Further purification can be achieved through distillation.

Synthetic Workflow

The following diagram illustrates a potential synthetic pathway to obtain **2-bromo-3-(bromomethyl)thiophene**, starting from 3-methylthiophene. This is a hypothetical pathway for illustrative purposes.



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Caption: Hypothetical synthesis of **2-Bromo-3-(bromomethyl)thiophene**.

Disclaimer: The spectroscopic data and experimental protocol provided in this document are for the related compound 2-bromo-3-methylthiophene and are intended for informational purposes

only. Researchers should consult original research articles and patents for detailed and validated experimental procedures and complete spectroscopic characterization of **2-bromo-3-(bromomethyl)thiophene**. No signaling pathway or specific experimental workflow information involving **2-bromo-3-(bromomethyl)thiophene** was identified in the public domain at the time of this writing.

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